

What are the chemical properties of Alloxanic acid

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Compound of Interest

Compound Name: *Alloxanic acid*

Cat. No.: *B1218109*

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Alloxanic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties of **Alloxanic acid** (IUPAC: 4-hydroxy-2,5-dioxoimidazolidine-4-carboxylic acid). The information is compiled for professionals in research and development, offering detailed data, experimental methodologies, and pathway visualizations to support advanced applications.

General Chemical Properties

Alloxanic acid is a heterocyclic organic compound classified as an imidazolidine-2,4-dione. It is notably formed through the hydrolysis of alloxan, a compound known for its diabetogenic properties. Understanding the chemical nature of **Alloxanic acid** is crucial for studies involving alloxan's mechanism of action and for its potential role as a biochemical intermediate.

Property	Value	Reference(s)
IUPAC Name	4-hydroxy-2,5-dioxoimidazolidine-4-carboxylic acid	
Synonyms	Alloxanic acid	
Molecular Formula	C ₄ H ₄ N ₂ O ₅	
Molecular Weight	160.09 g/mol	
CAS Number	470-44-0	

Physicochemical Properties

The physicochemical properties of **Alloxanic acid** dictate its behavior in biological and chemical systems. Its high polarity, acidity, and solubility in aqueous solutions are key characteristics.

Quantitative Data Summary

Parameter	Value	Conditions	Reference(s)
pKa	6.64	25 °C	
Acid Dissociation Constant (Ka)	2.24 x 10 ⁻⁷	Not Specified	
Solubility	- Highly soluble in water & polar solvents- Sparingly soluble in cold water- Freely soluble in hot water- Limited solubility in non-polar solvents (e.g., hexane)	General	

Factors Influencing Solubility

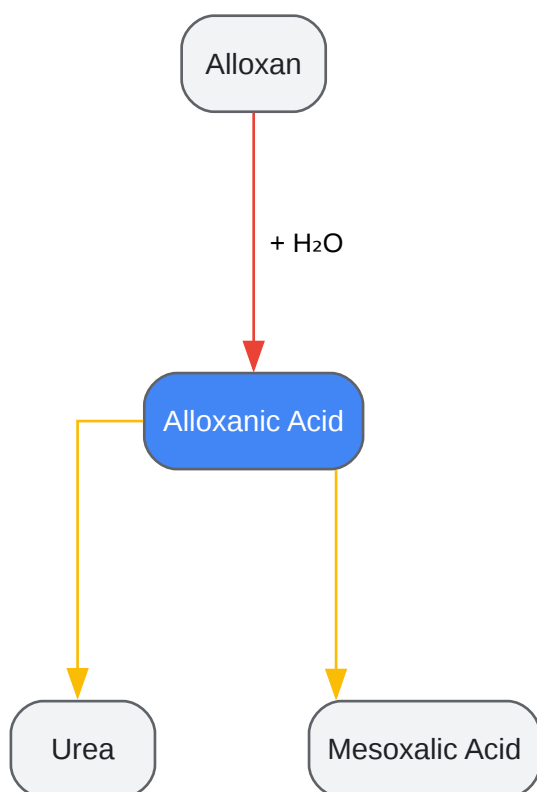
The solubility of **Alloxanic acid** is significantly affected by the surrounding environment:

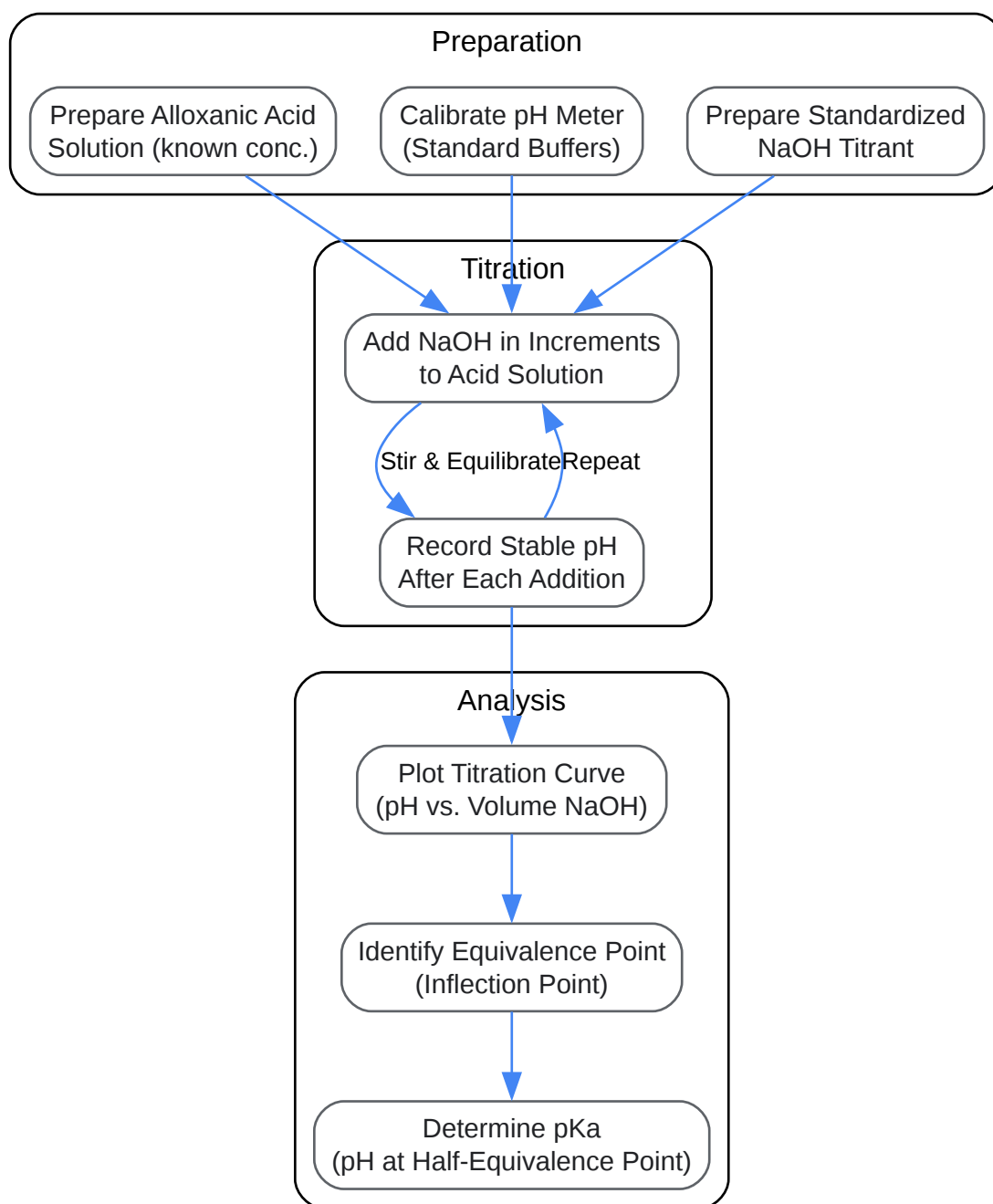
- pH: As a carboxylic acid, its solubility in water increases in alkaline conditions due to the formation of the more polar alloxanate salt.
- Temperature: In line with many organic compounds, solubility in aqueous solutions increases with temperature.

Reactivity and Stability

Alloxanic acid's stability is a critical factor, particularly in aqueous solutions where it is formed from its precursor, alloxan.

- Formation: **Alloxanic acid** is the product of the hydrolysis of alloxan. This reaction is rapid in aqueous solutions, especially under alkaline conditions. Under physiological conditions, alloxan has a very short half-life of approximately 1.5 minutes before it hydrolyzes to **Alloxanic acid**.
- Decomposition: When a solution containing **Alloxanic acid** or its neutral salts (alloxanates) is boiled, the molecule decomposes, yielding urea and mesoxalic acid.
- Acid-Base Reactions: As an acid, it effectively neutralizes alkalies and reacts with carbonates to cause their decomposition.
- Precipitation Reactions: In the presence of ammonia, **Alloxanic acid** forms white precipitates with salts of calcium, barium, and strontium. With silver salts, it forms a white precipitate that turns yellow and then black upon boiling, accompanied by effervescence.





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